Formulation of Girisopam for laboratory research

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Compound of Interest

Compound Name:	*Girisopam*
CAS No.:	*82230-53-3*
Cat. No.:	*B1204035*

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Application Note: Formulation & Handling of **Girisopam** (GYKI 51189) for Preclinical Research

Abstract

Girisopam (GYKI 51189) is a 2,3-benzodiazepine derivative that exhibits anxiolytic and antipsychotic properties without the sedative, muscle-relaxant, or anticonvulsant effects typical of classic 1,4-benzodiazepines (e.g., diazepam).[1][2] Its mechanism of action involves the selective inhibition of phosphodiesterase 4 (PDE4), specifically PDE4A and PDE4B isoforms, rather than modulation of the GABA-A receptor. This application note provides validated protocols for formulating **Girisopam** for in vitro cellular assays and in vivo rodent studies, addressing its high lipophilicity and poor aqueous solubility.

Physicochemical Profile & Solubility

Understanding the physicochemical limitations of **Girisopam** is critical for preventing experimental artifacts caused by precipitation or poor bioavailability.

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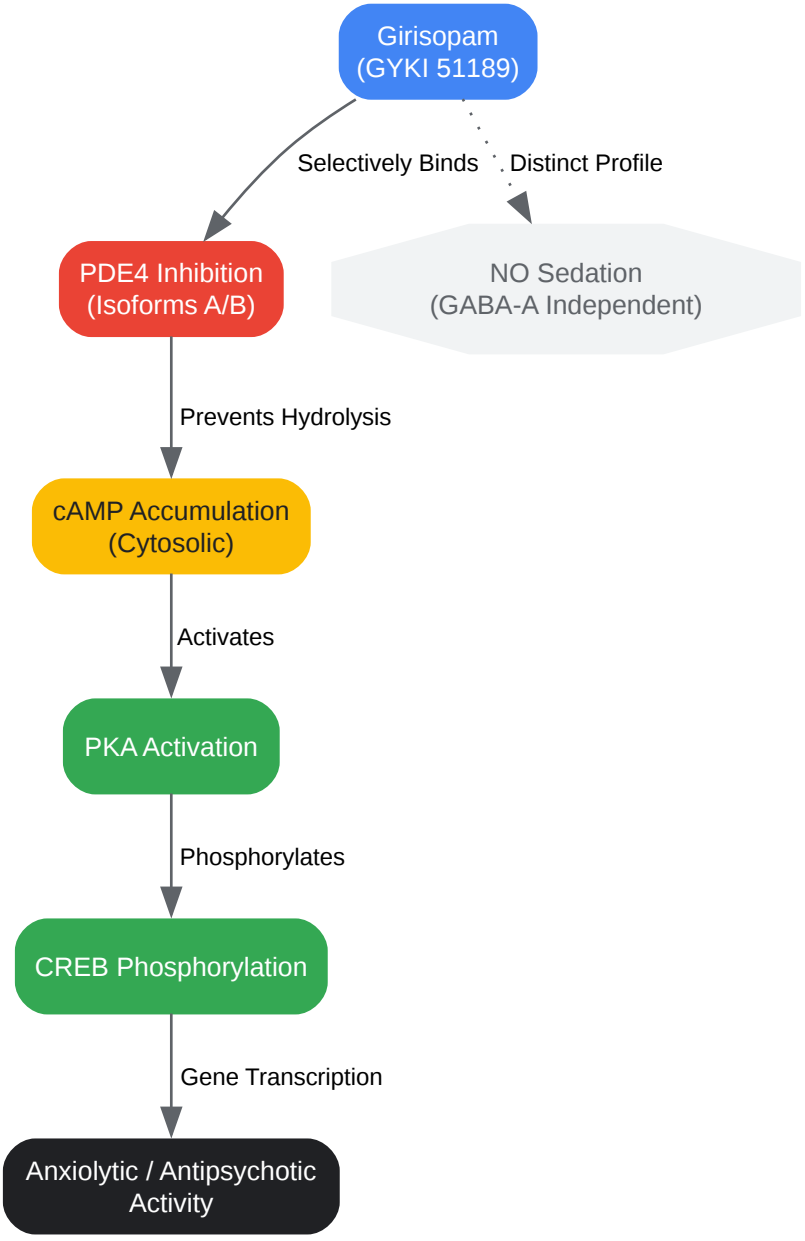
Property	Data	Context
CAS Number	82230-53-3	Unique Identifier
Molecular Weight	328.80 g/mol	Calculation basis for Molarity
LogP (Predicted)	~3.2 – 3.8	Highly Lipophilic; crosses BBB effectively
Water Solubility	< 0.1 mg/mL	Practically insoluble; requires vehicle
DMSO Solubility	≥ 20 mg/mL	Excellent; preferred for in vitro stock
Ethanol Solubility	≥ 10 mg/mL	Good; use with caution due to volatility
Appearance	Pale yellow crystalline powder	Light sensitive; store in amber vials

Mechanism of Action (Pharmacological Context)

Unlike classic benzodiazepines, **Girisopam** does not potentiate GABAergic transmission. It acts primarily by inhibiting PDE4, leading to the accumulation of cAMP and activation of downstream signaling pathways associated with neuroplasticity and anxiolysis.

Figure 1: **Girisopam** Signaling Pathway The following diagram illustrates the transition from drug binding to anxiolytic effect.

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Caption: **Girisopam** inhibits PDE4, increasing intracellular cAMP levels and activating PKA/CREB pathways, distinct from GABA-A modulation.

Protocol: In Vitro Stock Preparation

Purpose: To prepare a stable, high-concentration stock solution for cell culture or enzymatic assays (e.g., PDE activity assays).

Reagents:

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- **Girisopam** (Solid)[3]
- Dimethyl Sulfoxide (DMSO), Anhydrous, Cell Culture Grade (≥99.9%)

Procedure:

- Calculation: Determine the mass required for a 10 mM stock.
  - Formula: Mass (mg) = Concentration (mM) × Volume (mL) × MW (g/mol) ÷ 1000
  - Example: To make 1 mL of 10 mM stock:

    mg.
- Weighing: Weigh ~3.3 mg of **Girisopam** into a sterile microcentrifuge tube. Record exact mass.
- Solubilization: Add sufficient DMSO to reach exactly 10 mM based on the recorded mass. Vortex vigorously for 30–60 seconds.
  - Tip: If particulates remain, warm the tube to 37°C in a water bath for 2 minutes.
- Aliquoting: Dispense into 50 µL aliquots in amber tubes to avoid freeze-thaw cycles.
- Storage: Store at -20°C (stable for 3 months) or -80°C (stable for 1 year).

Critical Application Note: When dosing cells, ensure the final DMSO concentration in the culture medium does not exceed 0.1% (v/v) to avoid solvent toxicity.

- Dilution Scheme: 10 mM Stock

  1:1000 dilution in Media = 10 µM Final Drug (0.1% DMSO).

Protocol: In Vivo Formulation (Rodent Studies)

Challenge: **Girisopam** is not water-soluble. For oral (PO) or intraperitoneal (IP) administration, a stable suspension or complexed solution is required.

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Option A: Oral Suspension (Standard for Pharmacokinetics/Behavior)

Recommended for doses 1 – 20 mg/kg.

Vehicle: 0.5% Methylcellulose (MC) or 1% Tween 80 in Saline.

Step-by-Step:

- Levigation: Weigh the required amount of **Girisopam** powder in a mortar. Add a small volume (approx. 50 µL per 10 mg drug) of Tween 80.
- Grinding: Triturate with a pestle until a smooth, thick paste is formed. This "wets" the hydrophobic powder.
- Dilution: Gradually add 0.5% Methylcellulose solution while continuing to grind.
- Homogenization: Transfer to a glass vial and vortex or sonicate (bath sonicator) for 10 minutes until a uniform, cloudy suspension is achieved.
- Validation: Invert the vial. No visible clumps should settle within 1 minute. Re-suspend immediately before dosing.

Option B: Parenteral Solution (IP/IV)

Recommended for bioavailability studies or when suspension variability must be avoided.

Vehicle: 20% (w/v) 2-Hydroxypropyl-β-cyclodextrin (HP-β-CD) in water.

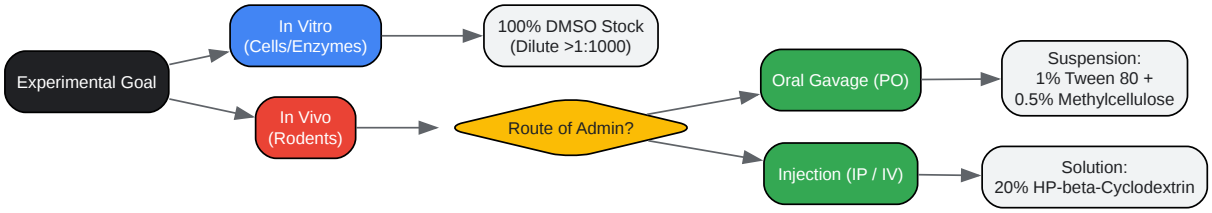
Step-by-Step:

- Vehicle Prep: Dissolve 20 g of HP-β-CD in 100 mL of sterile water. Filter sterilize (0.22 µm).
- Drug Addition: Add **Girisopam** powder to the vehicle.
- Complexation: Sonicate at 40°C for 30–45 minutes. The cyclodextrin cavity will encapsulate the drug, rendering it soluble.

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- Check: The solution should be clear. If cloudy, the concentration exceeds the solubility limit of the vehicle (typically ~2 mg/mL max for this method).

Figure 2: Formulation Decision Tree



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Caption: Decision matrix for selecting the appropriate vehicle based on administration route.

Dosing & Safety Guidelines

- Typical Anxiolytic Dose (Rat): 1 – 5 mg/kg (PO).
- Sedative Dose: > 20 mg/kg (**Girisopam** has a wide therapeutic window compared to Diazepam).
- Control Groups: Always administer the Vehicle alone (e.g., 1% Tween/MC) to control animals to rule out vehicle-induced stress or GI effects.

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